

Technical Guide: 1-(Azetidin-3-yl)-1H-imidazole Scaffold

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Compound of Interest

Compound Name: 1-(azetidin-3-yl)-1H-imidazole

CAS No.: 278789-06-3

Cat. No.: B1289055

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Executive Summary

The **1-(azetidin-3-yl)-1H-imidazole** scaffold represents a high-value pharmacophore in modern drug discovery, particularly within the realm of Fragment-Based Drug Design (FBDD). [1] This structure combines the conformational rigidity and metabolic stability of the four-membered azetidine ring with the versatile hydrogen-bonding capabilities of the imidazole moiety.

In medicinal chemistry, this specific topology serves as a critical bioisostere for larger saturated heterocycles (e.g., piperidines, pyrrolidines), offering a strategy to lower molecular weight and lipophilicity (LogP) while maintaining ligand efficiency. This guide provides a definitive technical analysis of its synthesis, physicochemical properties, and application in signaling pathway modulation.[1]

Structural & Physicochemical Analysis[2][3][4][5]

The **1-(azetidin-3-yl)-1H-imidazole** molecule consists of an imidazole ring attached at its N1 position to the C3 position of an azetidine ring.[1] This linkage creates a vector orientation

distinct from 3-substituted pyrrolidines, influencing the spatial arrangement of substituents in the binding pocket.

Key Physicochemical Parameters[2][4][5][6][7]

Parameter	Value (Approx.)	Significance in Drug Design
Molecular Weight	123.16 g/mol	Ideal for Fragment-Based Drug Design (Rule of 3 compliant). [1]
CLogP	-0.5 to 0.2	Low lipophilicity enhances aqueous solubility.[1]
TPSA	~29 Å ²	Favorable for membrane permeability and BBB penetration.[1]
pKa (Azetidine)	~11.0 (Secondary Amine)	Highly basic; exists as a cation at physiological pH.[1]
pKa (Imidazole)	~7.0	Amphoteric; acts as H-bond donor/acceptor or metal coordinator.[1]
Ring Strain	~26 kcal/mol (Azetidine)	High strain requires careful thermal management during synthesis.[1]

Structural Conformation

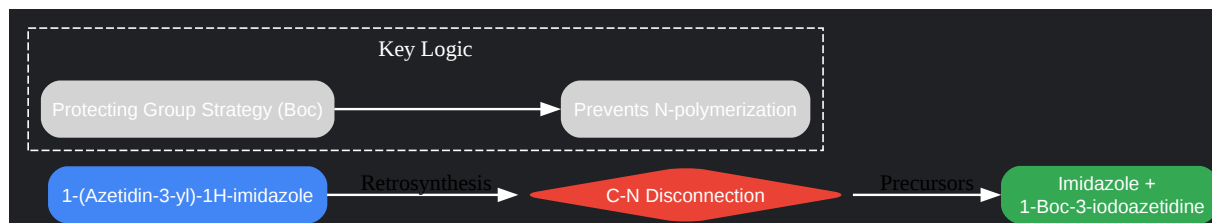
The azetidine ring is not planar; it exists in a puckered conformation to relieve torsional strain. [1] The attachment of the planar imidazole at C3 locks the vector, reducing the entropic penalty upon binding to protein targets compared to flexible alkyl linkers.

Synthetic Architecture & Protocols

The synthesis of **1-(azetidin-3-yl)-1H-imidazole** requires a strategy that mitigates the risk of azetidine ring opening (polymerization) while ensuring regioselectivity at the imidazole nitrogen.

Retrosynthetic Analysis (Logic Flow)

The most robust disconnection is the C-N bond between the azetidine C3 and Imidazole N1. We utilize a nucleophilic substitution strategy where the imidazole acts as the nucleophile displacing a leaving group (LG) on the protected azetidine.



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Figure 1: Retrosynthetic logic prioritizing the stability of the strained azetidine ring.

Detailed Experimental Protocol

Objective: Synthesis of **1-(azetidin-3-yl)-1H-imidazole** dihydrochloride.

Phase 1: N-Alkylation (The Coupling)

- Reagents: Imidazole (1.0 eq), 1-Boc-3-iodoazetidine (1.1 eq), Cesium Carbonate (, 2.0 eq).
- Solvent: Anhydrous DMF.[\[1\]](#)
- Conditions: 80°C, 12 hours, Inert Atmosphere ().

Step-by-Step:

- Charge: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve Imidazole (68 mg, 1.0 mmol) in anhydrous DMF (3.0 mL).

- Activate: Add

(650 mg, 2.0 mmol). Stir at room temperature for 15 minutes to facilitate deprotonation of the imidazole N-H.^[1]

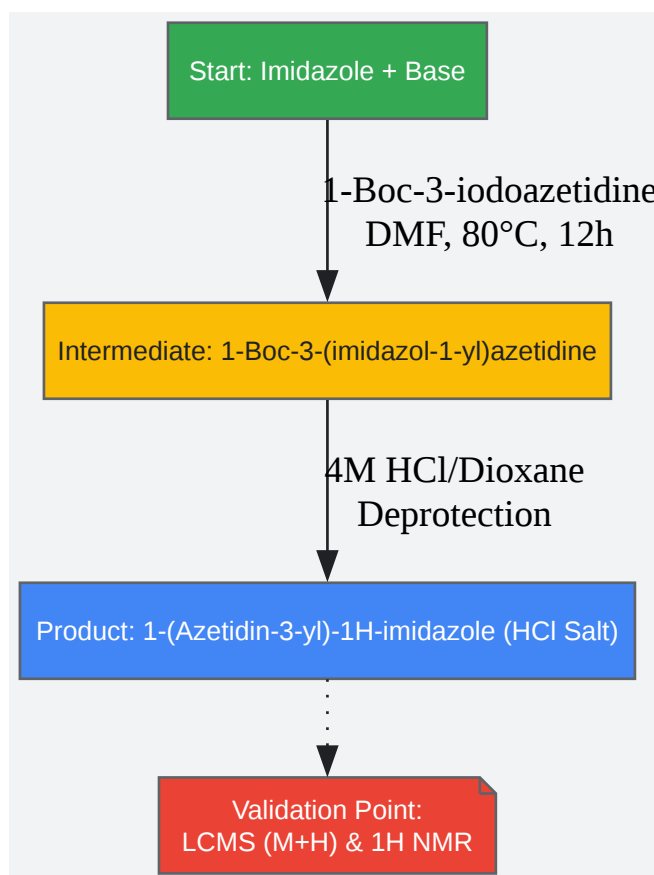
- Couple: Add 1-Boc-3-iodoazetidine (311 mg, 1.1 mmol) dropwise.
- Heat: Heat the mixture to 80°C. Note: Do not exceed 100°C to prevent thermal decomposition of the azetidine.
- Monitor: Check TLC (5% MeOH in DCM). The starting imidazole spot should disappear.^[1]
- Workup: Dilute with EtOAc (20 mL), wash with water (3x) and brine. Dry organic layer over ^{[1][2][3]}
- Purification: Flash column chromatography (DCM:MeOH gradient) yields tert-butyl 3-(1H-imidazol-1-yl)azetidine-1-carboxylate.

Phase 2: Deprotection (The Release)

- Reagents: 4M HCl in Dioxane.
- Solvent: DCM or MeOH.

Step-by-Step:

- Dissolve: Dissolve the Boc-intermediate in minimal DCM (2 mL).
- Acidify: Add 4M HCl in Dioxane (2 mL, excess) at 0°C.
- React: Allow to warm to room temperature and stir for 2 hours.
- Isolate: The product usually precipitates as the hydrochloride salt.^[1] Filter or evaporate volatiles under reduced pressure.^{[1][2]}
- Yield: Quantitative conversion to **1-(azetidin-3-yl)-1H-imidazole** dihydrochloride.



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Figure 2: Step-by-step synthetic workflow with critical validation checkpoints.

Medicinal Chemistry Applications

Bioisosterism & Scaffold Hopping

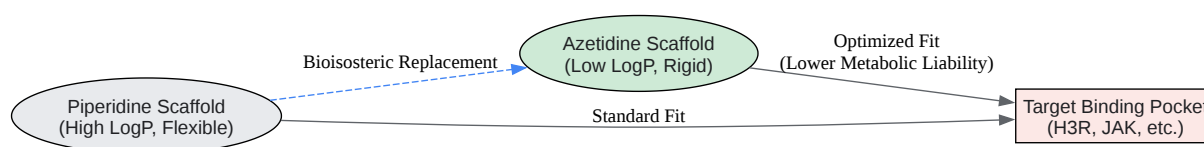
The **1-(azetidin-3-yl)-1H-imidazole** moiety is a proven bioisostere for:

- N-Substituted Piperidines: Reducing the ring size from 6 to 4 lowers the lipophilicity (LogP) by approximately 1.0 unit, improving metabolic stability by reducing the number of oxidizable C-H bonds.
- Ethyl-linked Imidazoles: The azetidine ring introduces rigidity, reducing the entropic cost of binding compared to a flexible ethyl chain.^[1]

Target Relevance

This scaffold is particularly relevant in the design of:

- H3/H4 Receptor Antagonists: The basic azetidine nitrogen mimics the histamine ethylamine pharmacophore.[1]
- JAK Inhibitors: Similar to the structure of Baricitinib (which uses a pyrazole-azetidine linkage), this scaffold serves as a hinge-binder or solvent-front interaction motif.



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Figure 3: Bioisosteric relationship demonstrating the advantages of the azetidine scaffold.

Analytical Characterization (Self-Validating System)

To ensure the integrity of the synthesized scaffold, the following analytical data must be verified.

NMR Diagnostics (or)

- Azetidine Protons: Look for a distinct set of multiplets around 4.0–4.5 ppm corresponding to the 4 protons adjacent to the nitrogen (and).
- Methine Proton: The proton at (attached to imidazole) typically appears as a quintet or multiplet around 5.2–5.5 ppm, shifted downfield due to the aromatic ring.

- Imidazole Protons: Three distinct signals in the aromatic region (approx. 7.5, 7.8, and 9.0 ppm for the salt form).

Mass Spectrometry[1]

- LCMS (ESI+): Expect a parent ion peak at 124.08 m/z (free base).[1]
- Fragment Pattern: A characteristic fragment loss of the imidazole ring may be observed under high collision energy.[1]

References

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Sources

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